

An In-depth Technical Guide to Leucocrystal Violet: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: *Leucocrystal violet-15n3*

Cat. No.: *B12939280*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Leucocrystal violet (LCV) is the reduced, colorless (leuco) form of crystal violet, a triarylmethane dye. Its primary significance lies in its application in forensic science as a highly sensitive presumptive test for the detection of latent bloodstains. This technical guide provides a comprehensive overview of the chemical structure, formula, and properties of LCV. It details a synthetic pathway for its preparation and elucidates the mechanism of its oxidative transformation to the intensely colored crystal violet. Furthermore, this guide offers detailed protocols for the preparation and application of LCV reagents in forensic analysis, alongside crucial safety information.

Introduction

Leucocrystal violet, systematically named 4,4',4''-methylidynetris(N,N-dimethylaniline), is a cornerstone reagent in the field of forensic serology.^[1] Its ability to undergo a catalytic oxidation in the presence of the heme group in hemoglobin makes it an invaluable tool for visualizing latent or cleaned bloodstains at crime scenes. The dramatic color change from colorless to a vibrant violet provides a clear and immediate indication of the potential presence

of blood.[2] Beyond its forensic applications, LCV also finds utility in histological staining and as a pH indicator.[3] This guide aims to provide a deep technical understanding of LCV for professionals in research and development.

Chemical Structure and Properties

The chemical identity of Leucocrystal violet is well-defined by its molecular structure and physicochemical properties.

Chemical Formula and Molecular Weight

The chemical formula for Leucocrystal violet is $C_{25}H_{31}N_3$. [4] This corresponds to a molecular weight of 373.54 g/mol. [4]

Chemical Structure

LCV is a triarylmethane compound, characterized by a central methane carbon atom bonded to three N,N-dimethylaniline rings. The molecule's colorless nature is due to the lack of an extensive conjugated pi-system across the three aromatic rings.

Diagram: Chemical Structure of Leucocrystal Violet

Caption: Chemical structure of Leucocrystal Violet.

Physicochemical Properties

A summary of the key physicochemical properties of Leucocrystal violet is provided in the table below.

Property	Value	Reference
CAS Number	603-48-5	[4]
Appearance	Grayish to white lavender powder	[5]
Melting Point	175-177 °C	[6]
Solubility	Slightly soluble in water	[7]
Synonyms	4,4',4''-Methylidynetris(N,N-dimethylaniline), Leuco Crystal Violet, Tris(4-dimethylaminophenyl)methane	[5]

Synthesis of Leucocrystal Violet

Leucocrystal violet can be synthesized through the condensation of N,N-dimethylaniline with formaldehyde.[8] This reaction proceeds in two main stages, ultimately yielding the leuco base of crystal violet.

Synthesis Protocol

Materials:

- N,N-dimethylaniline
- Formaldehyde (37% solution in water)
- Concentrated Hydrochloric Acid
- Sodium Hydroxide solution
- Ethanol

Procedure:

- Step 1: Formation of 4,4'-methylenebis(N,N-dimethylaniline). In a well-ventilated fume hood, slowly add a stoichiometric amount of formaldehyde solution to an excess of N,N-

dimethylaniline while stirring. The reaction is typically carried out in the presence of a strong acid catalyst, such as hydrochloric acid.

- Step 2: Reaction with additional N,N-dimethylaniline. The intermediate, 4,4'-methylenebis(N,N-dimethylaniline), is then reacted with another equivalent of N,N-dimethylaniline. This condensation reaction forms the triphenylmethane backbone of Leucocrystal violet.[8]
- Step 3: Neutralization and Precipitation. The reaction mixture is neutralized with a sodium hydroxide solution. This causes the Leucocrystal violet to precipitate out of the solution.
- Step 4: Isolation and Purification. The crude LCV precipitate is collected by filtration and washed with water to remove any remaining salts. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol.

Mechanism of Action in Blood Detection

The utility of LCV in forensic science stems from its oxidation to the intensely colored crystal violet, a reaction catalyzed by the heme component of hemoglobin in red blood cells.[6]

The Heme-Catalyzed Oxidation

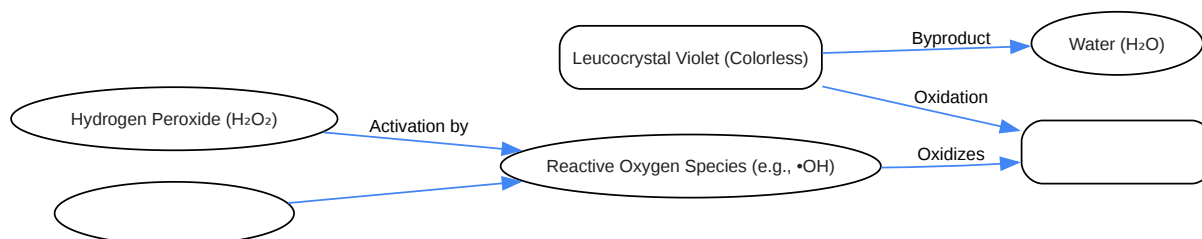
The core of the detection mechanism is a peroxidase-like reaction.[6] Hemoglobin's intrinsic peroxidase activity facilitates the transfer of an oxygen atom from an oxidizing agent, typically hydrogen peroxide (H_2O_2), to the LCV molecule.

The reaction can be summarized in the following steps:

- Activation of Hydrogen Peroxide by Heme: The iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$) in the heme prosthetic group of hemoglobin reacts with hydrogen peroxide. This interaction is believed to generate a reactive oxygen species (ROS), such as a hydroxyl radical ($\bullet\text{OH}$).
- Oxidation of Leucocrystal Violet: The colorless Leucocrystal violet is then oxidized by this highly reactive intermediate. This involves the abstraction of a hydride ion (H^-) from the central carbon of the LCV molecule.
- Formation of Crystal Violet: This oxidation converts LCV into the carbocation form of Crystal Violet. This cation possesses an extensive delocalized pi-electron system, which is

responsible for its strong absorption of light in the visible spectrum, resulting in the characteristic intense violet color.[6]

Diagram: Mechanism of LCV Oxidation



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Caption: Simplified workflow of LCV oxidation in the presence of heme and hydrogen peroxide.

Experimental Protocols for Forensic Applications

The preparation of a stable and effective LCV working solution is critical for its successful application in the field. Several formulations have been developed and are used by forensic laboratories.

Preparation of LCV Working Solution (FBI Formulation)

This formulation is adapted from the FBI Laboratory's procedures.[2]

Materials:

- 3% Hydrogen Peroxide solution
- 5-Sulfosalicylic Acid
- Sodium Acetate
- Leucocrystal Violet powder

Procedure:

- In a clean, dark glass or plastic bottle, combine 1000 mL of 3% hydrogen peroxide, 20 g of 5-sulfosalicylic acid, and 7.4 g of sodium acetate.
- Add 2 g of Leucocrystal violet powder to the solution.
- Stir the mixture until the Leucocrystal violet is completely dissolved (approximately 30 minutes).
- Store the working solution in a dark bottle. The solution has a shelf life of approximately 30 days.[2]

Application of LCV Reagent

Procedure:

- Prior to application, photograph the area of interest.
- Using a fine-mist sprayer, lightly apply the LCV working solution to the suspected area. Over-application should be avoided to prevent running of potential bloodstains.
- A positive reaction, indicated by the appearance of a violet color, should occur within 30 seconds.[4]
- Photograph any developed impressions immediately, as background staining can occur over time, especially with exposure to light.

Safety and Handling

Leucocrystal violet and its reagents should be handled with appropriate safety precautions in a laboratory or controlled environment.

- Personal Protective Equipment (PPE): Always wear gloves, safety glasses, and a lab coat when handling LCV powder and solutions.
- Ventilation: Prepare and use LCV solutions in a well-ventilated area or a fume hood to avoid inhalation of dust or spray mist.

- Skin and Eye Contact: LCV can cause skin and eye irritation. In case of contact, rinse the affected area thoroughly with water.
- Ingestion: LCV is harmful if swallowed.
- Environmental Hazards: LCV is very toxic to aquatic life with long-lasting effects.[4] Dispose of waste according to local regulations.

Conclusion

Leucocrystal violet remains a vital tool in forensic science due to its high sensitivity and the clear, contrasting results it produces. A thorough understanding of its chemical properties, synthesis, and mechanism of action is essential for its effective and safe use. The protocols and information provided in this guide offer a solid foundation for researchers, scientists, and drug development professionals working with this important compound. Further research may focus on enhancing the stability of LCV reagents and minimizing background interference for even more reliable results in the field.

References

- Benchchem. An In-depth Technical Guide on the Mechanism of Action of Leucocrystal Violet.
- Chem-Impex. Leuco crystal violet.
- Fisher Scientific. Safety Data Sheet - Leuco Crystal Violet.
- Macsen Labs. Leucocrystal Violet | 603-48-5 | Leading Manufacturer And Supplier.
- Homework.Study.com. Describe how the Leuco Crystal Violet (LCV) works and how it is important in forensic science...
- MP Biomedicals. Leucocrystal Violet.
- Sciencemadness Wiki. Crystal violet.
- ResearchGate. The reduction and oxidation of crystal violet and LCV.
- Sirchie. Aqueous Leuco Crystal Violet, Part I Safety Data Sheet.

- Tennessee Bureau of Investigation. Latent Print Standard Operating Procedures: Leucocrystal Violet.
- FBI Laboratory. Leucocrystal Violet.
- Chesapeake Bay Division - IAI. Leucocrystal Violet.
- National Center for Biotechnology Information. Gentian Violet and Leucogentian Violet.

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Sources

- 1. prepchem.com [prepchem.com]
- 2. fbilabqsd.fbi.gov [fbilabqsd.fbi.gov]
- 3. [Crystal violet - Wikipedia](https://en.wikipedia.org/wiki/Crystal_violet) [[en.wikipedia.org](https://en.wikipedia.org/wiki/Crystal_violet)]
- 4. [Leucocrystal Violet - CHESAPEAKE BAY DIVISION - IAI](https://cbdiai.org) [cbdiai.org]
- 5. researchgate.net [researchgate.net]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. [Crystal violet - Sciencemadness Wiki](https://sciencemadness.org/wiki/Crystal_violet) [[sciencemadness.org](https://sciencemadness.org/wiki/Crystal_violet)]
- 8. [Gentian Violet and Leucogentian Violet - Gentian Violet, Leucogentian Violet, Malachite Green, Leucomalachite Green, and CI Direct Blue 218 - NCBI Bookshelf](https://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
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